

In-Depth Technical Guide: Safety and Handling of 2-Methoxy-5-nitroaniline

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Compound of Interest

Compound Name: 2-Methoxy-5-nitroaniline

Cat. No.: B165355

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling protocols for **2-Methoxy-5-nitroaniline** (CAS No. 99-59-2), a chemical intermediate utilized in various research and development applications. Adherence to these guidelines is critical to ensure personnel safety and mitigate potential laboratory hazards.

Hazard Identification and Classification

2-Methoxy-5-nitroaniline is classified as a hazardous substance and requires careful handling.^[1] The primary hazards associated with this compound are summarized below.

GHS Hazard Statements:

- Harmful if swallowed, in contact with skin, or if inhaled.^[1]
- Causes skin irritation.^[1]
- Causes serious eye irritation.^[1]
- May cause genetic defects.^[1]
- May cause respiratory irritation.^[2]

Signal Word: Danger^[1]

Physicochemical and Toxicological Data

A summary of the key quantitative data for **2-Methoxy-5-nitroaniline** is presented in the tables below for easy reference and comparison.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C7H8N2O3	[3]
Molecular Weight	168.15 g/mol	[3]
Appearance	Amber to orange-red powder or needles	[1][3]
Melting Point	116 - 120 °C (240.8 - 248 °F)	[1]
Vapor Pressure	1.3104 mmHg @ 25 °C	[1]
Specific Gravity	1.207 @ 156°C	[1]
Solubility	Insoluble in water	[4]
log Kow (LogP)	1.47	[3]

Table 2: Toxicological Data

Test	Species	Route	Value	Source
LD50	Rat	Oral	2250 mg/kg	[4]
LD50	Mouse	Oral	1060 mg/kg	[4]

Experimental Protocols: Safe Handling and Emergency Procedures

The following protocols provide detailed methodologies for the safe handling of **2-Methoxy-5-nitroaniline** in a laboratory setting.

Engineering Controls and Personal Protective Equipment (PPE)

Engineering Controls:

- Work with **2-Methoxy-5-nitroaniline** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[5]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[6]

Personal Protective Equipment (PPE):

The following PPE is mandatory when handling **2-Methoxy-5-nitroaniline**:

PPE Category	Specification	Standards/References
Eye and Face Protection	Tightly fitting safety goggles or chemical safety glasses with side-shields.	EN 166, 29 CFR 1910.133[5] [7]
Skin Protection	Impervious protective clothing (e.g., lab coat) and chemical-resistant gloves (consult manufacturer data for specific glove type).	[5]
Respiratory Protection	For weighing and handling the solid, a NIOSH-approved half-face respirator with a combination filter for organic vapors and particulates is recommended. If exposure limits are exceeded, a full-face respirator should be used.	NIOSH, EN 149[5]

Handling and Storage Procedures

- Handling:
 - Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[1]
 - Avoid contact with skin, eyes, and clothing.[5]
 - Avoid breathing dust.[1]
 - Wash hands thoroughly after handling.[1]
 - Do not eat, drink, or smoke when using this product.[2]
- Storage:
 - Store in a cool, dry, and well-ventilated area.[2]
 - Keep containers tightly closed.[2]
 - Store away from incompatible materials such as strong oxidizing agents, acids, acid chlorides, acid anhydrides, and chloroformates.[1][4]

First-Aid Measures

In the event of exposure to **2-Methoxy-5-nitroaniline**, the following first-aid measures should be taken immediately:

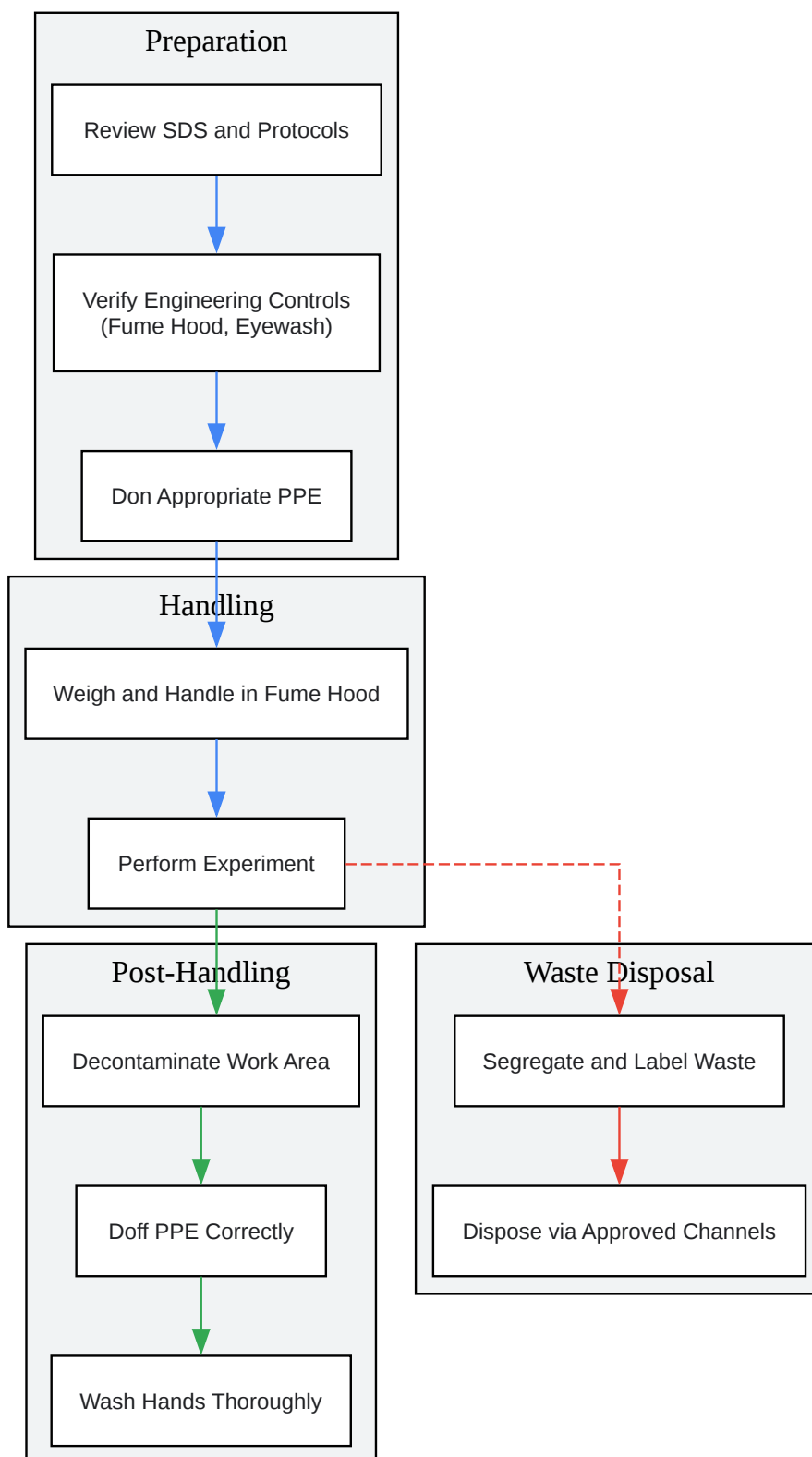
Exposure Route	First-Aid Protocol
Inhalation	Remove the individual to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention. [1]
Skin Contact	Immediately wash the affected area with plenty of soap and water while removing all contaminated clothing. Seek medical attention. [1]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention. [1]
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention. [2]

Spill and Waste Disposal

- Spill Response:
 - Evacuate personnel from the spill area.
 - Wear appropriate PPE as outlined in section 3.1.
 - Dampen the solid spill material with a suitable solvent like acetone to prevent dust formation.[\[3\]](#)
 - Carefully collect the spilled material and place it into a suitable, labeled container for disposal.[\[3\]](#)
 - Clean the spill area thoroughly.
- Waste Disposal:
 - Dispose of waste material and contaminated PPE in accordance with all applicable federal, state, and local regulations.[\[2\]](#)

Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **2-Methoxy-5-nitroaniline**.



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Caption: Logical workflow for the safe handling of **2-Methoxy-5-nitroaniline**.

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